

A Comparative In Vivo Efficacy Analysis: Dexketoprofen Trometamol vs. Ibuprofen

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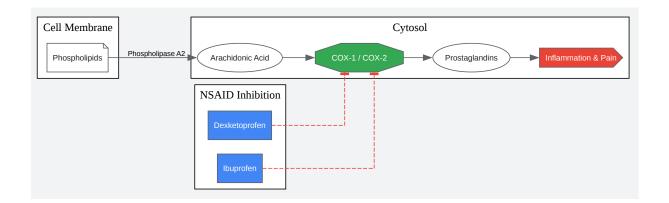
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the in vivo efficacy of two widely used non-steroidal anti-inflammatory drugs (NSAIDs), **dexketoprofen trometamol** and ibuprofen. Both belong to the propionic acid class of NSAIDs and exert their therapeutic effects primarily through the inhibition of cyclooxygenase (COX) enzymes.[1][2] This guide synthesizes available preclinical data to offer an objective comparison of their analgesic and anti-inflammatory properties, supported by detailed experimental protocols and visual representations of key pathways and workflows.

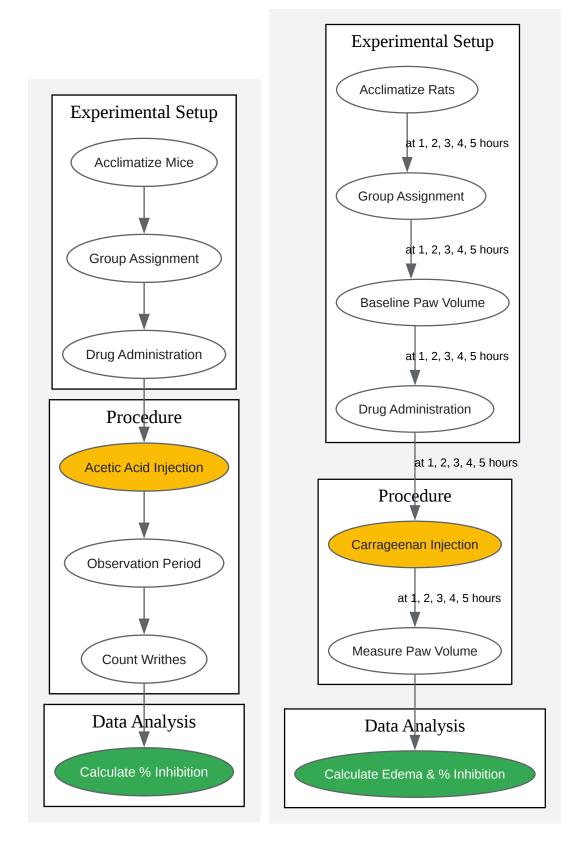
Mechanism of Action: Inhibition of the Cyclooxygenase (COX) Pathway

Both dexketoprofen and ibuprofen reduce pain and inflammation by inhibiting the COX-1 and COX-2 enzymes, which are responsible for the conversion of arachidonic acid into prostaglandins.[1][2] Prostaglandins are key signaling molecules involved in mediating inflammation, pain, and fever. Dexketoprofen is the S-(+) enantiomer of ketoprofen, which is the pharmacologically active form.[3]









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